

# preparing ML 315 hydrochloride stock solutions for experiments

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## Compound of Interest

Compound Name: ML 315 hydrochloride

Cat. No.: B1531625

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## Application Notes and Protocols for ML 315 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

### I. Introduction

**ML 315 hydrochloride** is a potent and selective inhibitor of Cdc2-like kinases (Clk) and dual-specificity tyrosine-phosphorylation-regulated kinases (DYRK).[1] These kinase families play crucial roles in the regulation of mRNA splicing, cell cycle progression, and other essential cellular signaling pathways.[2][3][4] Dysregulation of Clk and DYRK kinases has been implicated in various diseases, including cancer and neurodegenerative disorders.[2][3][5] ML 315 serves as a valuable chemical probe for investigating the biological functions of these kinases and for exploring their therapeutic potential.

These application notes provide detailed protocols for the preparation of **ML 315 hydrochloride** stock solutions to ensure accurate and reproducible experimental results.

### II. Physicochemical and Biological Properties

A summary of the key quantitative data for **ML 315 hydrochloride** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>18</sub> H <sub>13</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>2</sub> ·HCl	[1][6]
Molecular Weight	410.68 g/mol	[1][6]
CAS Number	1440251-53-5	[1]
Appearance	Solid	[7]
Purity	≥98% (HPLC)	[1][8]
IC <sub>50</sub> Values	Clk1: 68 nM, Clk2: 231 nM, Clk4: 68 nM, Dyrk1A: 282 nM, Dyrk1B: 1156 nM	[1]
Solubility in DMSO	≥ 37.42 mg/mL (100 mM)	[1]
Solubility in Ethanol	18.71 mg/mL (50 mM)	[1]

## III. Experimental Protocols

### A. Safety Precautions

Before handling **ML 315 hydrochloride**, it is crucial to review the Safety Data Sheet (SDS). The compound is classified as a skin and serious eye irritant and may cause respiratory irritation.[7]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves.[7]
- Ventilation: Handle the solid compound and concentrated stock solutions in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.[7]
- Spill Response: In case of a spill, decontaminate surfaces by scrubbing with alcohol and dispose of contaminated materials according to institutional guidelines.[7]

### B. Preparation of a 10 mM Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **ML 315 hydrochloride**. [1][9][10] It is essential to use anhydrous (moisture-free)

DMSO to prevent compound degradation.[9]

Materials:

- **ML 315 hydrochloride** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibration:** Allow the vial of **ML 315 hydrochloride** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **ML 315 hydrochloride** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.11 mg of the compound (based on a molecular weight of 410.68 g/mol ).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound. For a 10 mM solution, if you weighed 4.11 mg, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming (not exceeding 50°C) or sonication can be used to aid dissolution if necessary.[10]
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can lead to compound degradation, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes or amber vials.[3][10]
- **Storage:** Store the aliquots of the stock solution at -20°C or -80°C for long-term stability.[7][10] A product data sheet suggests that in solvent, the compound is stable for 6 months at

-80°C and 1 month at -20°C when stored in a sealed container away from moisture.[7]

## C. Preparation of Working Solutions

For most cell-based assays and biochemical experiments, the DMSO stock solution will need to be further diluted in an aqueous buffer or cell culture medium.

Important Considerations:

- **Precipitation:** **ML 315 hydrochloride** is a hydrophobic molecule, and direct dilution of the concentrated DMSO stock into an aqueous medium can cause precipitation.[2][9]
- **Serial Dilutions:** It is best practice to perform initial serial dilutions in DMSO before the final dilution into the aqueous buffer.[9]
- **DMSO Concentration:** The final concentration of DMSO in the experimental setup should be kept low (typically <0.5%) as it can be toxic to cells.[2] Always include a vehicle control (the same concentration of DMSO without the inhibitor) in your experiments to account for any effects of the solvent.[2]

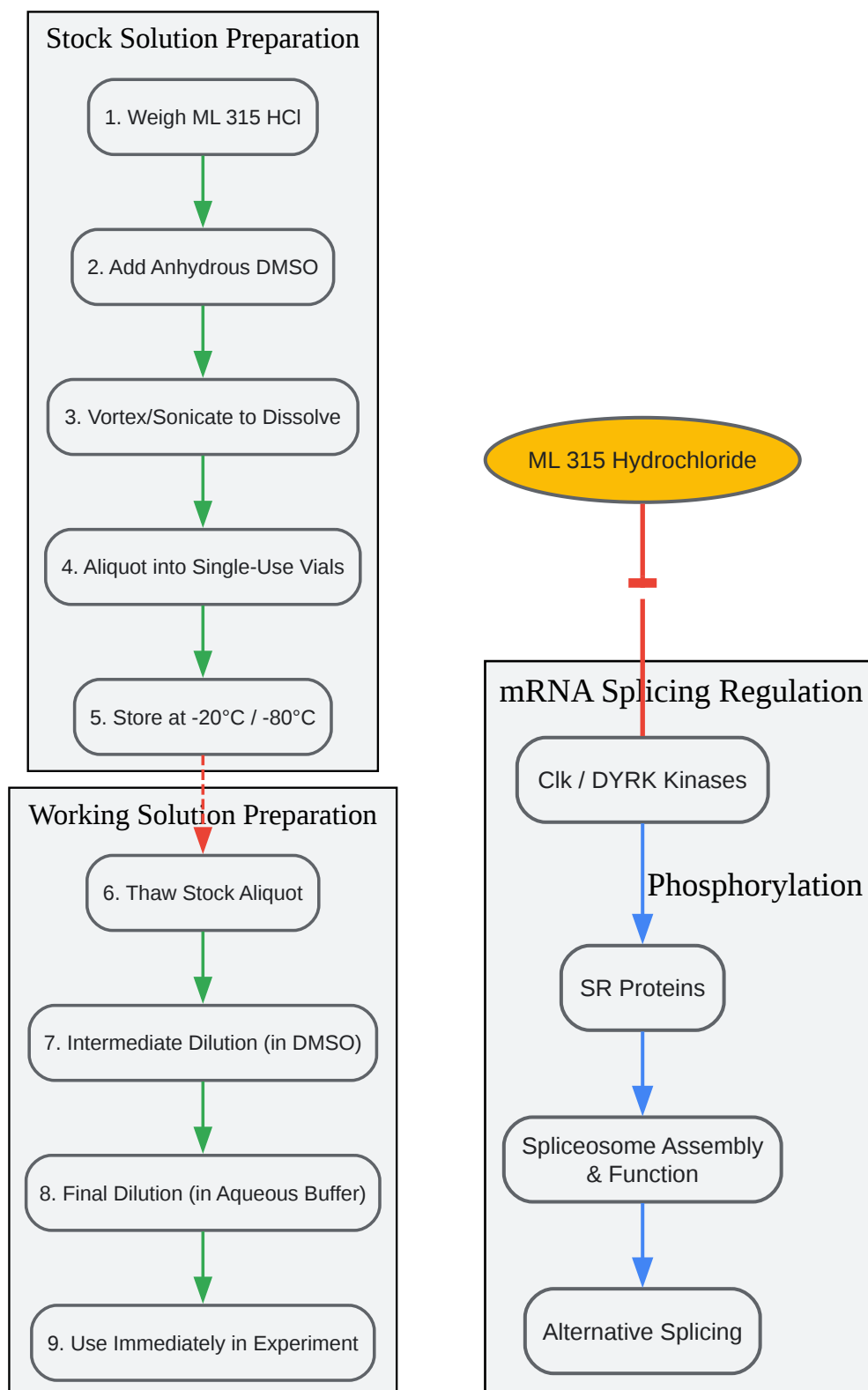
Procedure:

- **Thawing:** Thaw a single aliquot of the 10 mM **ML 315 hydrochloride** stock solution at room temperature.
- **Intermediate Dilutions (in DMSO):** Prepare intermediate dilutions of the stock solution in DMSO as needed for your experimental design.
- **Final Dilution (in Aqueous Medium):** Slowly add the final diluted DMSO sample to your buffer or cell culture medium while vortexing or mixing to ensure rapid and even dispersion.
- **Fresh Preparation:** Always prepare fresh working solutions for each experiment.[3] Do not use solutions that show any signs of precipitation.[2]

## IV. Visualizations

### A. Experimental Workflow

The following diagram illustrates the key steps for preparing **ML 315 hydrochloride** stock and working solutions.



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